

Essential Safety and Operational Guide for Handling Ligritinib

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Compound of Interest

Compound Name: *Ligritinib*

Cat. No.: *B15579019*

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Disclaimer: No specific Safety Data Sheet (SDS) for **Ligritinib** was found. This guide is based on the safety profiles of similar tyrosine kinase inhibitors and should be used as a starting point for a comprehensive risk assessment. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Ligritinib**. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

Ligritinib is a tyrosine kinase inhibitor and, like similar compounds, should be handled as a potentially hazardous substance.^[1] Potential hazards include organ damage through prolonged or repeated exposure, suspected genetic defects, and potential damage to fertility or an unborn child.^[2]

Table 1: Personal Protective Equipment (PPE) for Handling **Ligritinib**

PPE Category	Minimum Requirement	Recommended for
Hand Protection	Nitrile gloves (double-gloving recommended)	All handling procedures
Eye Protection	Safety glasses with side shields or safety goggles	All handling procedures
Respiratory Protection	NIOSH-approved respirator (e.g., N95) or a properly fitted air-purifying respirator with appropriate cartridges	Handling of powder, or when aerosolization is possible
Body Protection	Laboratory coat	All handling procedures
Impervious gown or coveralls	Procedures with a high risk of splashing or contamination	

Safe Handling and Operational Procedures

Adherence to standard operating procedures is critical to minimize exposure and ensure a safe working environment.

2.1. Engineering Controls:

- Work with **Ligritinib** in a designated area, such as a certified chemical fume hood or a powder containment hood, especially when handling the solid form to prevent inhalation of dust.
- Ensure easy access to an eyewash station and a safety shower.

2.2. Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work surface by covering it with absorbent, disposable bench paper.
- Weighing: Weigh solid **Ligritinib** in a containment hood to minimize dust generation.

- **Dissolving:** When preparing solutions, add the solvent to the solid **Ligritinib** slowly to avoid splashing.
- **Post-Handling:** After handling, wipe down the work area with an appropriate deactivating solution (if known) or a detergent solution, followed by a water rinse. Remove and dispose of all contaminated PPE as hazardous waste.
- **Hygiene:** Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **Ligritinib** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Table 2: Disposal Guidelines for **Ligritinib** Waste

Waste Type	Disposal Procedure
Unused/Expired Ligritinib	Dispose of as hazardous chemical waste. Do not dispose of down the drain or in regular trash.
Contaminated Labware (vials, pipette tips, etc.)	Place in a designated, labeled hazardous waste container.
Contaminated PPE (gloves, gowns, etc.)	Place in a designated, labeled hazardous waste container.
Spill Cleanup Materials	Place all materials used for spill cleanup into a sealed, labeled hazardous waste container.

General Disposal Protocol:

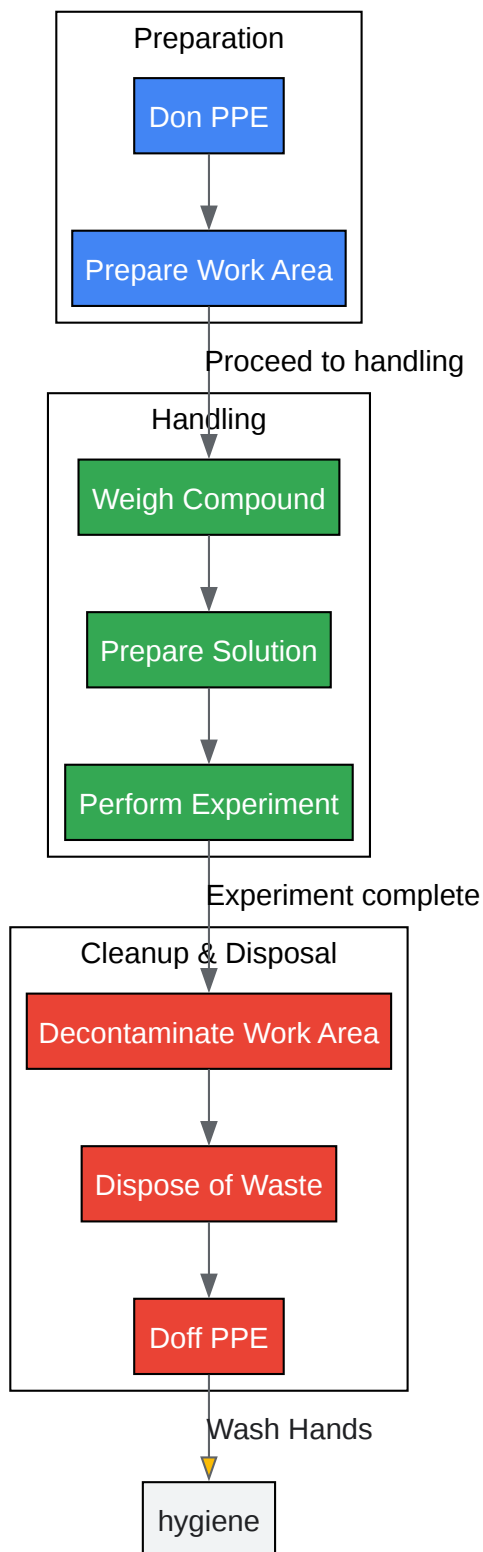
- **Segregation:** Keep **Ligritinib** waste separate from other laboratory waste streams.
- **Labeling:** Clearly label all waste containers with "Hazardous Waste," the name of the chemical (**Ligritinib**), and the date.
- **Storage:** Store waste containers in a designated, secure area away from incompatible materials.

- Collection: Arrange for collection by a licensed hazardous waste disposal company.

Experimental Workflow and Signaling Pathway

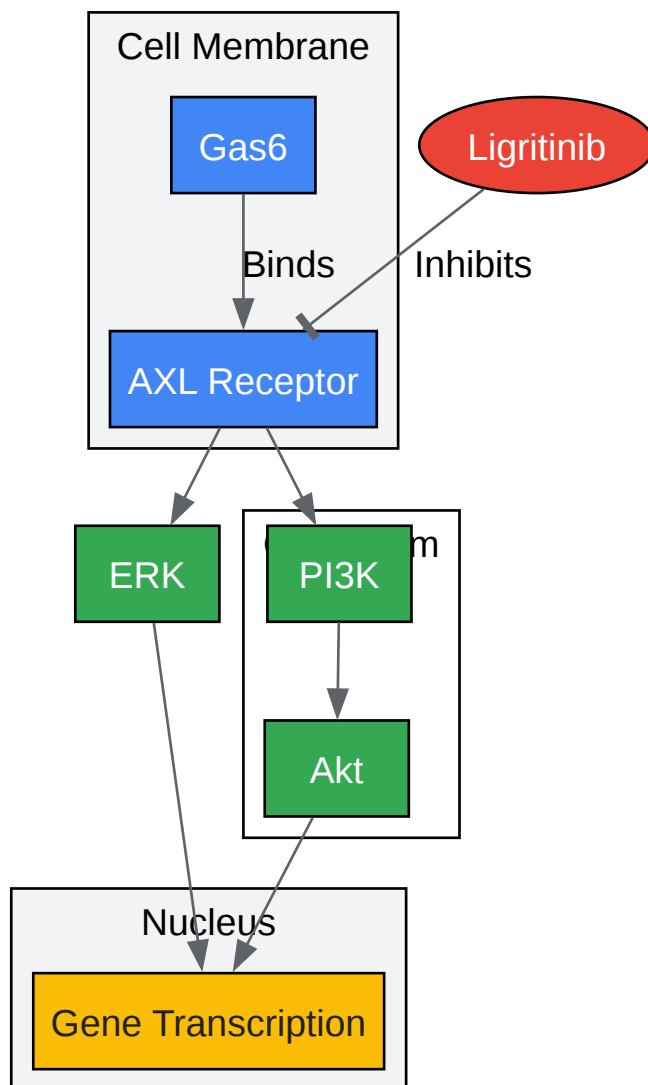
The following diagrams illustrate a typical experimental workflow for handling a potent compound like **Ligritinib** and a representative signaling pathway for an AXL inhibitor.

Experimental Workflow for Handling Ligritinib

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Caption: A logical workflow for the safe handling of **Ligritinib**, from preparation to cleanup.

Simplified AXL Signaling Pathway



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Caption: A simplified representation of the AXL signaling pathway, a target of **Ligritinib**.

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References

- [1. ligritinib | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY \[guidetopharmacology.org\]](#)
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